

Introduction: Defining DL-Thyroxine Sodium Salt in a Scientific Context

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Compound of Interest

Compound Name: *thyroxine, DL-, sodium salt*

CAS No.: *1491-91-4*

Cat. No.: *B073517*

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DL-Thyroxine sodium salt is the synthetically produced sodium salt of a racemic mixture of thyroxine.[1] Thyroxine, also known as T4, is one of the two primary hormones secreted by the thyroid gland and plays a pivotal role in regulating the body's metabolic rate, growth, and development.[1][2] The designation "DL" signifies that the compound is a 1:1 racemic mixture of the two stereoisomers of thyroxine: the dextrorotatory (D) and levorotatory (L) forms.

While the endogenous, biologically active form of the hormone is L-thyroxine, the DL-racemic mixture is valuable in various research and development settings.[3] Understanding its precise molecular formula and weight is a foundational requirement for accurate experimental design, dosage calculations, and analytical characterization in pharmaceutical and scientific applications. This guide provides a detailed technical overview of these core properties for researchers, scientists, and drug development professionals.

Chemical Identity and Physicochemical Properties

The fundamental identity of a chemical compound is established by its unique formula, molecular weight, and identifiers. DL-Thyroxine sodium salt is an organoiodine compound

characterized by a diphenyl ether structure with four iodine substituents and an alanine side chain.[1]

These properties are distinct from the more commonly referenced L-Thyroxine sodium salt (Levothyroxine sodium), which is typically available in a pentahydrate form. The presence of water of hydration significantly alters the molecular weight and must be accounted for in quantitative work.[4] The data for the anhydrous racemic salt are summarized below.

Identifier	Value	Source(s)
Compound Name	DL-Thyroxine sodium salt	[1]
Synonyms	Thyroxine, DL-, sodium salt; DL-Tyrosine, O-(4-hydroxy-3,5- diiodophenyl)-3,5-diiodo-, monosodium salt	[1][5]
Chemical Formula	C ₁₅ H ₁₀ I ₄ NNaO ₄	[5]
Molecular Weight	798.85 g/mol	[6]
CAS Number	1491-91-4	[1][5]
Appearance	White to off-white crystalline powder	[1]
Solubility	Soluble in water	[1]

Molecular Structure and Chirality

The structure of thyroxine contains a chiral center at the alpha-carbon of the alanine side chain, giving rise to two non-superimposable mirror images, or enantiomers (D- and L-thyroxine). DL-Thyroxine is the equimolar mixture of these two enantiomers.

Figure 1: 2D Structure of Thyroxine Sodium Salt

The significant mass contribution of the four iodine atoms is the primary reason for the high molecular weight of the molecule. This feature is also central to its biological function and its analytical detection.

Workflow for Molecular Formula and Weight Determination

In a drug development or chemical synthesis setting, confirming the molecular formula and weight is a critical step of structural characterization. This process is self-validating, relying on the convergence of data from orthogonal analytical techniques.

Figure 2: Analytical Workflow for Chemical Characterization

- **Elemental Analysis:** This technique provides the percentage composition of each element (carbon, hydrogen, nitrogen, iodine) in the pure compound. The results are used to calculate the simplest whole-number ratio of atoms, known as the empirical formula.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry precisely measures the mass-to-charge ratio of the ionized molecule. This "exact mass" is used to deduce the molecular formula, as only one combination of atoms will match the measured mass with high accuracy.
- **Spectroscopic Corroboration:** Techniques like Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy provide information about the chemical environment of the atoms and the functional groups present. This data confirms that the determined molecular formula corresponds to the expected thyroxine structure.

Analytical Protocol: Quality Control via HPLC

High-Performance Liquid Chromatography (HPLC) is the most prevalent method for assessing the purity and concentration of thyroxine sodium salt in pharmaceutical formulations.^[7] Its high selectivity and sensitivity are necessary to resolve the active ingredient from formulation excipients and potential degradation products.^[8]

Objective: To quantify the concentration and verify the purity of DL-thyroxine sodium salt in a sample.

Methodology:

- **Standard Preparation:** a. Accurately weigh approximately 10 mg of DL-thyroxine sodium salt reference standard into a 100 mL volumetric flask. b. Dissolve in a diluent (e.g., a 50:50

mixture of acetonitrile and water) and sonicate briefly to ensure complete dissolution. c. Make up to the mark with the diluent to achieve a stock concentration of ~100 µg/mL. d. Perform serial dilutions to prepare a calibration curve with at least five concentration points (e.g., 0.5, 1, 5, 10, 20 µg/mL).

- Sample Preparation: a. Prepare the test sample to have an expected final concentration within the calibration range using the same diluent. b. Filter the sample through a 0.45 µm syringe filter to remove any particulates before injection.
- Chromatographic Conditions: The choice of conditions is critical for achieving good separation. A gradient method is often employed because thyroxine is strongly retained on reverse-phase columns.[8]
 - HPLC System: Agilent 1260 Infinity II or equivalent.
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
 - Mobile Phase A: 0.01 M Phosphoric Acid in Water (pH adjusted to 3.0).[8]
 - Mobile Phase B: Methanol or Acetonitrile.[8][9]
 - Gradient Program: A typical gradient might run from 55% to 80% Mobile Phase B over 7 minutes.[8]
 - Flow Rate: 1.0 - 1.5 mL/min.[9]
 - Column Temperature: 30 °C.
 - Injection Volume: 20 µL.
 - Detector: UV-Vis at 225 nm.[9] The 225 nm wavelength is chosen because it provides high absorbance for the thyroxine molecule, ensuring good sensitivity.
- Data Analysis: a. Integrate the peak area corresponding to thyroxine in both the standards and samples. b. Plot a calibration curve of peak area versus concentration for the standards and confirm linearity ($R^2 > 0.99$). c. Calculate the concentration of DL-thyroxine sodium salt in the unknown sample using the linear regression equation derived from the calibration curve.

This self-validating protocol, with its calibrated standards, ensures that the quantification is accurate and reproducible, a cornerstone of trustworthy analytical science.

Conclusion

The molecular formula ($C_{15}H_{10}I_4NNaO_4$) and molecular weight (798.85 g/mol) of anhydrous DL-thyroxine sodium salt are definitive properties essential for its use in scientific research and pharmaceutical development. A clear understanding of its racemic nature distinguishes it from the clinically used L-isomer. The robust analytical workflows and protocols outlined here provide the foundation for accurate characterization, quantification, and quality control, ensuring the integrity of experimental and developmental outcomes.

References

- PubChem, National Center for Biotechnology Information. **Thyroxine, DL-, sodium salt.** Available from: [\[Link\]](#)
- G, Preethi et al. (2023). Analytical Methods for the Estimation of Levothyroxine and Levothyroxine Sodium in Pharmaceutical Formulations – A Review. Research Journal of Pharmacy and Technology. Available from: [\[Link\]](#)
- Oreate AI Blog. (2026). Understanding Levothyroxine and Levothyroxine Sodium: A Closer Look. Available from: [\[Link\]](#)
- Fish, R. E., et al. (1987). Biopharmaceutical comparison of two levothyroxine sodium products. Clinical Pharmacy. Available from: [\[Link\]](#)
- Tan, A., et al. (2010). Development and application of a validated HPLC method for the analysis of dissolution samples of levothyroxine sodium drug products. Journal of Chromatographic Science. Available from: [\[Link\]](#)
- Quora. (2016). How do thyroxine sodium and levothyroxine differ?. Available from: [\[Link\]](#)
- Dr. Oracle. (2025). Is thyroxine (T4) the same as levothyroxine?. Available from: [\[Link\]](#)
- Consensus Academic Search Engine. Is Levothyroxine Sodium The Same As Levothyroxine. Available from: [\[Link\]](#)

- Rahman, M., et al. (2018). Analytical Method for Cleaning Validation of Levothyroxine Sodium in Production Area. Trade Science Inc. Available from: [[Link](#)]

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Sources

- 1. CAS 1491-91-4: DL-Thyroxine sodium salt | CymitQuimica [cymitquimica.com]
- 2. Understanding Levothyroxine and Levothyroxine Sodium: A Closer Look - Oreate AI Blog [oreateai.com]
- 3. quora.com [quora.com]
- 4. L-Thyroxine Sodium Salt Pentahydrate | CAS 6106-07-6 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 5. Thyroxine, DL-, sodium salt | C₁₅H₁₀I₄NNaO₄ | CID 23670461 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. L-Thyroxine sodium | Thyroid hormone receptor(THR) | TargetMol [targetmol.com]
- 7. Analytical Methods for the Estimation of Levothyroxine and Levothyroxine Sodium in Pharmaceutical Formulations – A Review | International Journal of Pharmaceutical Sciences and Nanotechnology(IJPSN) [ijpsnonline.com]
- 8. Development and application of a validated HPLC method for the analysis of dissolution samples of levothyroxine sodium drug products - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
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